

Essential Safety and Logistics for Handling 2,5-Di-tert-butylhydroquinone

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Compound of Interest

Compound Name: 2,5-Dibutylbenzene-1,4-diol

Cat. No.: B15495539

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For Immediate Reference: Key Safety and Handling Procedures for 2,5-Di-tert-butylhydroquinone (CAS 88-58-4)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 2,5-Di-tert-butylhydroquinone (also known as 2,5-Di-tert-butylbenzene-1,4-diol). Adherence to these protocols is essential for ensuring personal safety and proper management of this chemical.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling 2,5-Di-tert-butylhydroquinone.

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side-shields or goggles.	Ensure equipment meets appropriate government standards such as NIOSH (US) or EN 166(EU).
Hand Protection	Chemical-resistant, impervious gloves.	Compatible gloves should be worn.
Respiratory Protection	Dust mask.	A NIOSH-approved N95 type dust mask is recommended, particularly when dusts may be generated.
Skin and Body Protection	Protective clothing.	Lab coat or other protective garments to prevent skin contact.

Operational Plans: Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and maintain the chemical's integrity.

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

General Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[\[2\]](#)
- Wash hands thoroughly after handling the substance and before breaks.[\[2\]](#)

- Remove contaminated clothing and wash it before reuse.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidizing agents.
- The designated storage class is 6.1D, which includes non-combustible, acute toxic category 3 hazardous materials or materials causing chronic effects.[3]

Disposal Plan

Proper disposal of 2,5-Di-tert-butylhydroquinone and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Contaminated Packaging: Empty containers may retain product residue and should be disposed of in the same manner as the chemical. Do not reuse empty containers.

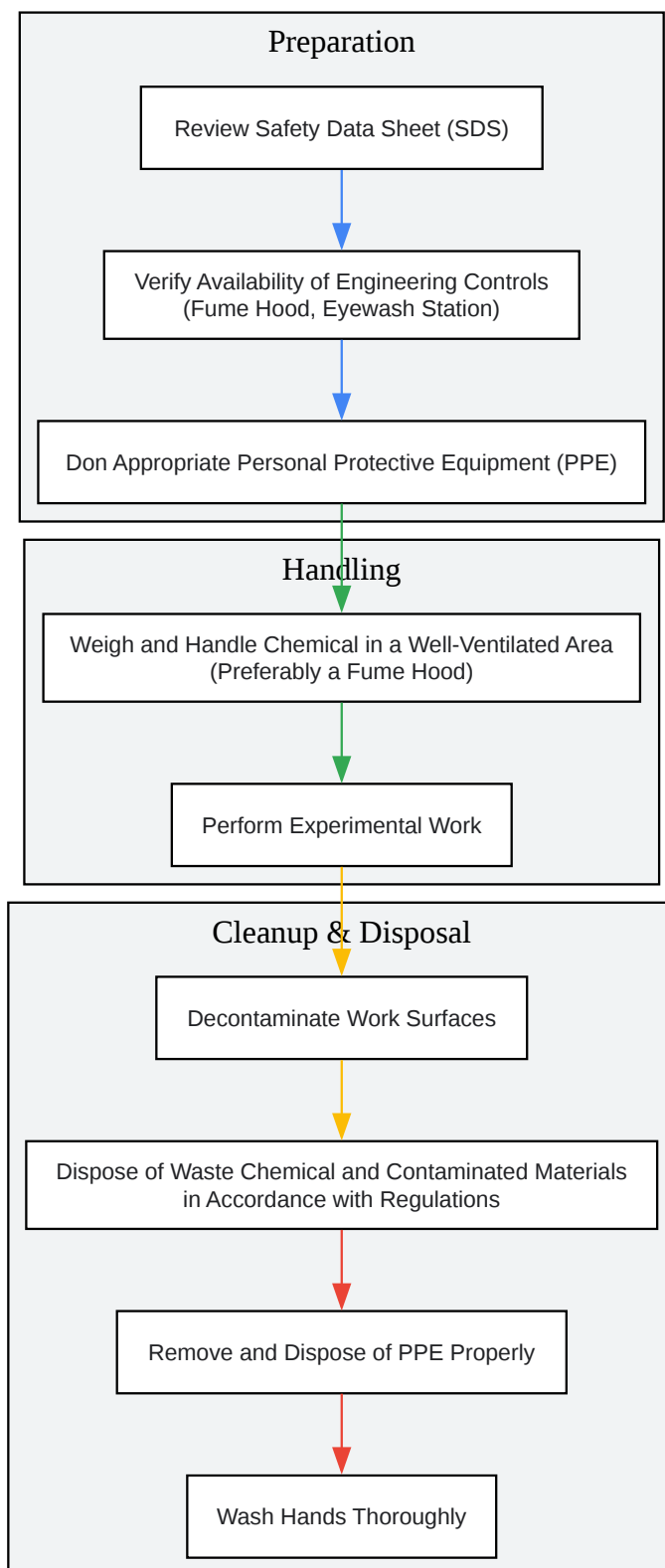
First Aid Measures

In case of exposure, follow these first aid protocols:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of 2,5-Di-tert-butylhydroquinone from receipt to disposal.



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Caption: Workflow for Safe Handling of 2,5-Di-tert-butylhydroquinone.

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